

# Solasurine mechanism of action preliminary studies

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## Compound of Interest

Compound Name: Solasurine

Cat. No.: B12102565

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An In-depth Technical Guide on the Preliminary Studies of **Solasurine** and Related Solanum Alkaloids' Mechanism of Action

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Solasurine**, and the structurally related glycoalkaloids solasonine and solasodine, are steroidal alkaloids predominantly found in plants of the Solanum genus.[1] These compounds have garnered significant interest within the scientific community for their diverse pharmacological activities, including anticancer, anti-inflammatory, and neuroprotective properties.[2][3][4] This technical guide provides a comprehensive overview of the preliminary studies on the mechanism of action of these alkaloids, with a focus on the available quantitative data, experimental methodologies, and the signaling pathways they modulate. While research on **solasurine** is emerging, this document leverages the more extensive studies on solasonine and its aglycone, solasodine, to present a broader understanding of this class of compounds.

## Quantitative Pharmacological Data

The following tables summarize the key quantitative data from preliminary studies on solasonine and solasodine, highlighting their effects on various cell lines and molecular targets.

Table 1: Cytotoxicity of Solasonine and Solasodine in Cancer Cell Lines

| Compound   | Cell Line                  | Assay       | IC50 Value  | Reference |
|------------|----------------------------|-------------|-------------|-----------|
| Solasonine | Bladder Cancer (T24)       | MTT Assay   | 5.8 $\mu$ M | [1]       |
| Solasonine | Bladder Cancer (5637)      | MTT Assay   | 7.2 $\mu$ M | [1]       |
| Solasodine | Gastric Cancer (AGS)       | CCK-8 Assay | 20 $\mu$ M  | [3]       |
| Solasodine | Gastric Cancer (MKN74)     | CCK-8 Assay | 15 $\mu$ M  | [3]       |
| Solasodine | Colorectal Cancer (SW480)  | MTT Assay   | 25 $\mu$ M  | [2]       |
| Solasodine | Colorectal Cancer (HCT116) | MTT Assay   | 30 $\mu$ M  | [2]       |
| Solasodine | Colorectal Cancer (LoVo)   | MTT Assay   | 20 $\mu$ M  | [2]       |
| Solasodine | Pancreatic Cancer (SW1990) | MTT Assay   | 10 $\mu$ M  | [5]       |
| Solasodine | Pancreatic Cancer (PANC-1) | MTT Assay   | 15 $\mu$ M  | [5]       |

Table 2: Molecular Binding Affinity

| Compound   | Target                      | Method            | Binding Affinity (kcal/mol)                                        | Reference |
|------------|-----------------------------|-------------------|--------------------------------------------------------------------|-----------|
| Solasodine | Gli1                        | Molecular Docking | -7.4                                                               | [3]       |
| Solasurine | SARS-CoV-2 3C-like protease | Molecular Docking | Not explicitly quantified in text, but noted to have high affinity | [6]       |

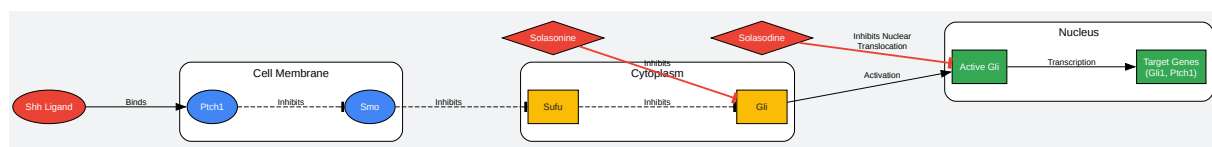
## Key Signaling Pathways and Mechanisms of Action

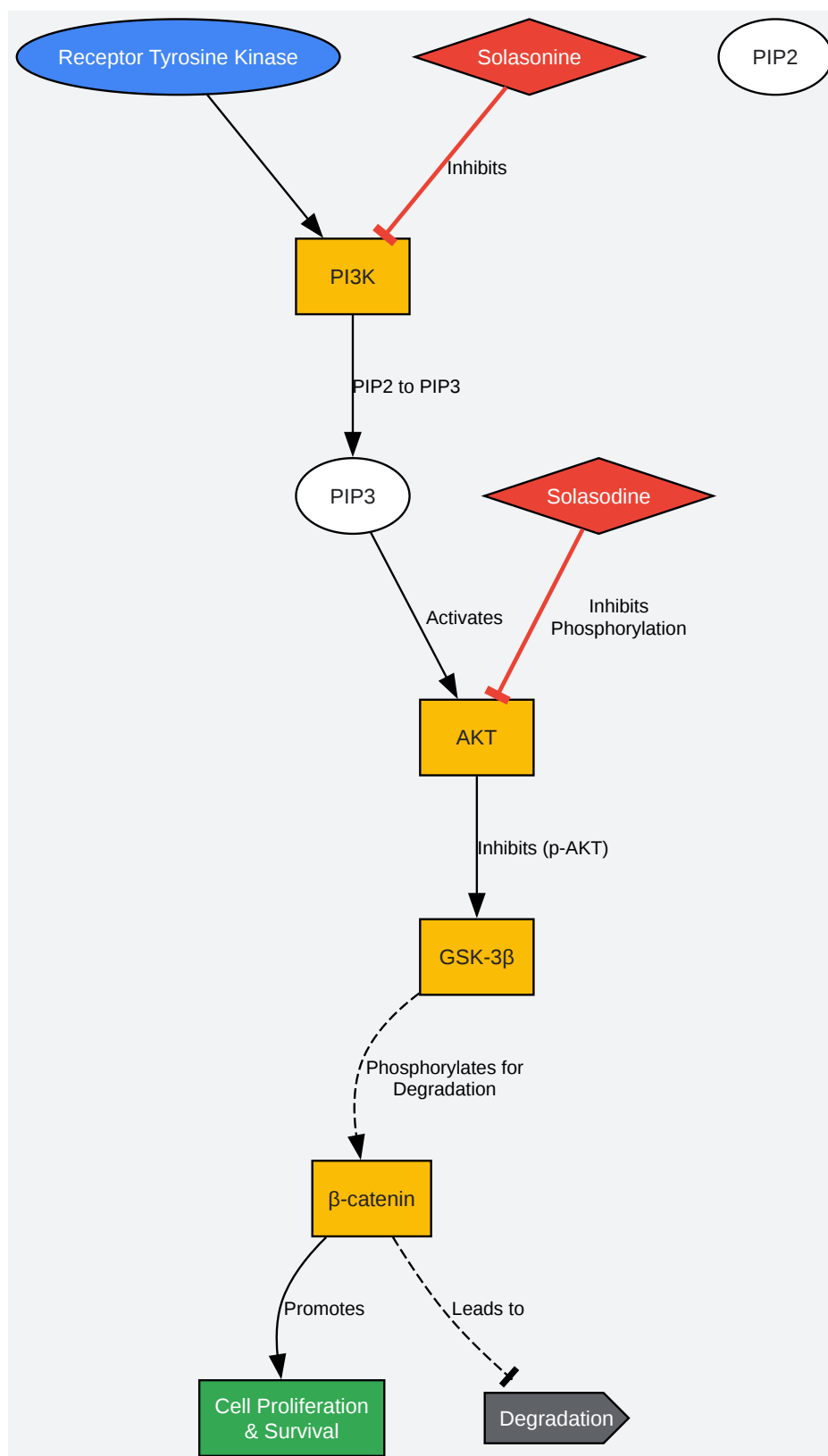
Preliminary research indicates that **solasurine** and its related alkaloids exert their biological effects through the modulation of several key signaling pathways implicated in cancer and other diseases.

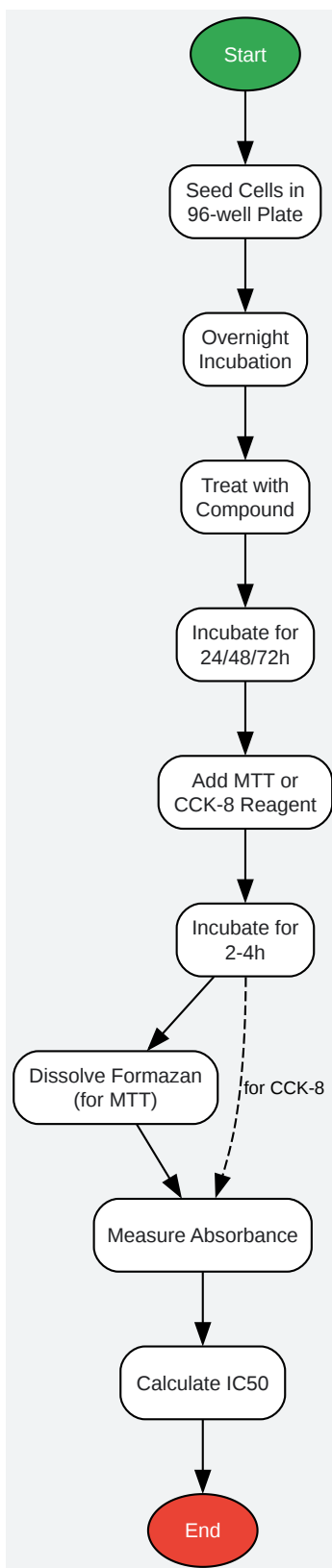
### Hedgehog (Hh) Signaling Pathway Inhibition

A significant mechanism of action for solasonine and solasodine is the inhibition of the Hedgehog (Hh) signaling pathway, a critical regulator of cell growth and differentiation that is often dysregulated in cancer.[3][6]

- Solasonine has been shown to inhibit the Hh pathway by targeting the Gli transcription factor, the final effector of the pathway.[6] It effectively suppresses Gli-luciferase activity and reduces the mRNA expression of Hh target genes such as Gli1 and Ptch1.[6]
- Solasodine also demonstrates inhibitory effects on the Hh pathway by down-regulating the expression of Gli1 and preventing its nuclear translocation in gastric cancer cells.[3] This action appears to be independent of the Smoothed (Smo) receptor, suggesting a mechanism that could overcome resistance to Smo inhibitors.[3]







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